

Commercial Suppliers and Technical Guide for 1-Phenyl-1-hexanol

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Compound of Interest

Compound Name: **1-Phenyl-1-hexanol**

Cat. No.: **B1583550**

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of commercial sources for **1-Phenyl-1-hexanol** (CAS No. 4471-05-0), along with key technical data and relevant experimental protocols. This α -pentylbenzyl alcohol is a versatile building block in organic synthesis.

Commercial Availability

1-Phenyl-1-hexanol is available from a range of chemical suppliers, catering to different research and development needs. The purity and available quantities vary by supplier, as detailed in the table below. It is primarily intended for research and development purposes and not for direct human or veterinary use.[\[1\]](#)

Supplier	Brand	Purity	Available Quantities	Notes
CymitQuimica	Apollo Scientific	99%	1g, 5g, 25g, 100g	Intended for lab use only.
Biosynth	Biosynth	---	0.25g, 2.5g	Described as a component in detergent compositions.
Santa Cruz Biotechnology	SCBT	---	---	Biochemical for proteomics research. [1]
TCI America	TCI	>98.0% (GC)	5g, 25g	Colorless to almost colorless clear liquid. [2]
Fisher Scientific	TCI America	98.0+%	5g, 25g	---
ChemicalBook	Career Henan Chemical Co.	95-99%	Inquire	Bulk quantities may be available. [3]
ChemicalBook	ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD.	99%min	Inquire	Bulk quantities may be available. [3]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Phenyl-1-hexanol**.

Property	Value	Source
CAS Number	4471-05-0	[1] [2]
Molecular Formula	C ₁₂ H ₁₈ O	[1] [4]
Molecular Weight	178.27 g/mol	[4]
Appearance	Colorless to Almost colorless clear liquid	[2]
Boiling Point	172 °C	
IUPAC Name	1-phenylhexan-1-ol	[4]
Synonyms	α-Pentylbenzyl Alcohol	[1] [2]

Experimental Protocols

Synthesis of 1-Phenyl-1-hexanol via Grignard Reaction

This protocol describes a general method for the synthesis of secondary benzyl alcohols, such as **1-Phenyl-1-hexanol**, through the Grignard reaction.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- Bromopentane
- Magnesium turnings
- Anhydrous diethyl ether
- Benzaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard glassware for inert atmosphere reactions (three-necked flask, dropping funnel, condenser)

Procedure:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings. Add a solution of bromopentane in anhydrous diethyl ether dropwise via a dropping funnel. The reaction is initiated by gentle warming or the addition of a small crystal of iodine. Once the reaction starts, maintain a gentle reflux by controlling the addition rate of the alkyl halide. After the addition is complete, continue to stir the mixture at room temperature for 1-2 hours to ensure complete formation of the pentylmagnesium bromide.
- Reaction with Benzaldehyde: Cool the Grignard reagent to 0 °C using an ice bath. Add a solution of benzaldehyde in anhydrous diethyl ether dropwise to the stirred Grignard reagent. Maintain the temperature at 0 °C during the addition. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Work-up: Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. This will precipitate magnesium salts. Extract the product with diethyl ether.
- Purification: Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate. Filter the drying agent and remove the solvent under reduced pressure. The crude **1-Phenyl-1-hexanol** can be further purified by vacuum distillation.

Purification of **1-Phenyl-1-hexanol**

For the removal of acidic impurities like cresols, a method involving treatment with an alkali metal benzylate followed by distillation can be employed.[\[8\]](#)[\[9\]](#)

Materials:

- Crude **1-Phenyl-1-hexanol**
- Sodium hydroxide
- Benzyl alcohol (as a solvent for the base)
- Distillation apparatus

Procedure:

- Prepare a solution of sodium hydroxide in benzyl alcohol.
- Introduce the crude **1-Phenyl-1-hexanol** into a distillation apparatus.
- The purification can be performed in a counter-current distillation column where the vapor of the crude alcohol meets a descending flow of the alkaline solution.[9]
- Alternatively, for a batch process, add the alkaline solution to the crude alcohol and perform a vacuum distillation. The cresol impurities will react with the base to form less volatile salts, allowing the purified **1-Phenyl-1-hexanol** to be distilled.

GC-MS Analysis of **1-Phenyl-1-hexanol**

This protocol outlines a general procedure for the analysis of aromatic alcohols using Gas Chromatography-Mass Spectrometry (GC-MS).[10]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- A polar capillary column (e.g., DB-Wax or similar) is suitable for the separation of alcohols.

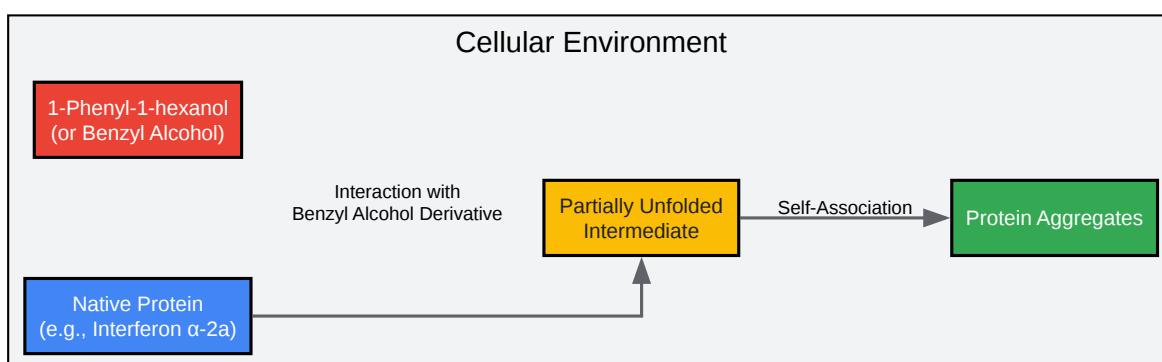
Procedure:

- Sample Preparation: Prepare a dilute solution of the **1-Phenyl-1-hexanol** sample in a volatile solvent such as dichloromethane or ethanol.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 60 °C), hold for a few minutes, then ramp the temperature up to a final temperature (e.g., 240 °C) at a rate of 10-20 °C/min.
 - Injection Mode: Split or splitless, depending on the sample concentration.

- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Ion Source Temperature: 230 °C.
- Data Analysis: Identify the **1-Phenyl-1-hexanol** peak by its retention time and mass spectrum. The mass spectrum can be compared to a reference library (e.g., NIST). Purity is determined by the relative area of the main peak.

Biological Context and Signaling Pathway

While specific studies on the biological activity and signaling pathways of **1-Phenyl-1-hexanol** are limited, research on the structurally related compound, benzyl alcohol, provides insight into a potential mechanism of action. Benzyl alcohol has been shown to induce the aggregation of proteins, such as interferon α -2a, by promoting a partially unfolded intermediate state.^[11] This interaction can be critical in the context of pharmaceutical formulations where benzyl alcohol is used as a preservative. The following diagram illustrates this proposed mechanism.



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Caption: Proposed mechanism of protein aggregation induced by benzyl alcohol derivatives.

This diagram illustrates how a native protein, upon interaction with a compound like **1-Phenyl-1-hexanol**, can be destabilized into a partially unfolded intermediate. This intermediate is prone to self-association, leading to the formation of protein aggregates. This process is of significant interest in drug development, particularly in the formulation of protein-based therapeutics.

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